

In-Depth Technical Guide: The Crystal Structure of Lanthanum Chloride Heptahydrate

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Compound of Interest

Compound Name: *Lanthanum chloride heptahydrate*

Cat. No.: *B155567*

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Despite a comprehensive search of scientific and chemical databases, a definitive, publicly available single-crystal structure of **lanthanum chloride heptahydrate** ($\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$) could not be located. While powder X-ray diffraction data (JCPDF # 03-0069) confirms its crystalline nature, this does not provide the detailed atomic coordinates required for a complete structural elucidation.[\[1\]](#)

This guide provides all available physicochemical data for **lanthanum chloride heptahydrate** and presents a detailed analysis of the crystal structure of the closely related and well-characterized anhydrous lanthanum chloride (LaCl_3) as a structural analogue. The experimental protocols outlined are standard for single-crystal X-ray diffraction and are based on studies of the anhydrous form.

Physicochemical Properties of Lanthanum Chloride Heptahydrate

Lanthanum chloride heptahydrate is a white, crystalline solid that is highly soluble in water and alcohols.[\[2\]](#) It is known for its hygroscopic nature, readily absorbing moisture from the atmosphere.[\[2\]](#)

Table 1: General and Physical Properties of **Lanthanum Chloride Heptahydrate**

Property	Value	References
Chemical Formula	$\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$	[2]
Molar Mass	371.37 g/mol	[3]
Appearance	White, wet crystalline aggregates	[2]
Melting Point	91 °C (decomposes)	[4] [5]
Solubility	Soluble in water, alcohol, and acids	[4] [5]
Crystal System (from powder data)	Data suggests a triclinic or other low-symmetry system	[1]

Crystal Structure of Anhydrous Lanthanum Chloride (LaCl_3) - A Structural Reference

In the absence of a determined structure for the heptahydrate, the anhydrous form of lanthanum chloride (LaCl_3) provides valuable insight into the coordination preferences of the lanthanum(III) ion. Anhydrous LaCl_3 crystallizes in the hexagonal system and adopts the UCl_3 -type structure.[\[4\]](#)[\[5\]](#)

The central lanthanum ion (La^{3+}) is coordinated to nine chloride ions (Cl^-), forming a tricapped trigonal prismatic geometry. This high coordination number is typical for the larger rare earth elements.

Crystallographic Data

The following tables summarize the key crystallographic parameters for anhydrous LaCl_3 .

Table 2: Unit Cell and Crystal System Data for Anhydrous LaCl_3

Parameter	Value
Crystal System	Hexagonal
Space Group	P6 ₃ /m (No. 176)
Lattice Parameters	$a = 7.48 \text{ \AA}$, $c = 4.37 \text{ \AA}$
$\alpha = 90^\circ$, $\beta = 90^\circ$, $\gamma = 120^\circ$	
Volume	211.8 \AA^3

Data sourced from ChemicalBook.[\[4\]](#)[\[5\]](#)

Atomic Positions and Coordination

The arrangement of atoms within the unit cell is described by their fractional coordinates.

Table 3: Fractional Atomic Coordinates for Anhydrous LaCl_3

Atom	Wyckoff Position	x	y	z
La	2c	1/3	2/3	1/4
Cl	6h	~0.30	~0.39	1/4

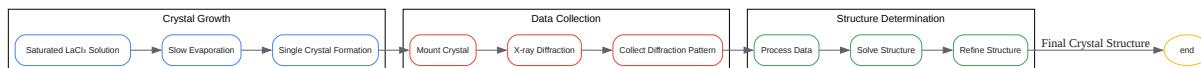
Approximate coordinates based on typical UCl_3 -type structures.

The La-Cl bond distances are all approximately 2.95 \AA , indicating a highly symmetric coordination environment.

Experimental Protocol for Crystal Structure Determination

The determination of a crystal structure, such as that of anhydrous LaCl_3 , is typically achieved through single-crystal X-ray diffraction. The general workflow is as follows:

- Synthesis and Crystallization: Single crystals of high quality and sufficient size are required. For **lanthanum chloride heptahydrate**, this would typically involve the slow evaporation of a saturated aqueous solution of lanthanum chloride.[2]
- X-ray Data Collection: A suitable single crystal is selected and mounted on a diffractometer. The crystal is then irradiated with a monochromatic X-ray beam, and the resulting diffraction pattern is collected on a detector as the crystal is rotated.
- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the asymmetric unit are then determined using direct methods or Patterson synthesis. Finally, the structural model is refined against the experimental data to optimize the atomic coordinates, displacement parameters, and other structural details.



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Caption: A generalized workflow for single-crystal X-ray diffraction analysis.

Visualization of the Lanthanum Coordination

Environment (Anhydrous LaCl₃)

The following diagram illustrates the nine-coordinate, tricapped trigonal prismatic geometry around the lanthanum ion in the anhydrous crystal structure.

Caption: Tricapped trigonal prismatic coordination of La³⁺ by nine Cl⁻ ions.

Conclusion

While a complete structural guide for **lanthanum chloride heptahydrate** cannot be provided at this time due to the absence of publicly available single-crystal X-ray diffraction data, this

document summarizes the known properties of this compound. The detailed analysis of the anhydrous LaCl_3 structure offers a valuable reference point for understanding the coordination chemistry of lanthanum in a chloride environment. Further research involving the growth of high-quality single crystals of $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ and their analysis by X-ray diffraction is necessary to fully elucidate its crystal structure.

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